

Gadosircoclamide: A Technical Overview of a Research Radiodiagnostic Agent

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Compound of Interest

Compound Name: *Gadosircoclamide*

Cat. No.: *B15550461*

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Abstract

Gadosircoclamide is identified as a radiodiagnostic agent, though publicly available data regarding its specific applications, experimental protocols, and biological interactions is notably scarce.^[1] This document compiles the available chemical and structural information for **Gadosircoclamide**. Extensive searches for in-depth experimental data, including physicochemical properties, pharmacological profiles, and detailed synthesis protocols, did not yield substantive results, indicating its status as a specialized research compound with limited public documentation. Consequently, this guide serves as a foundational reference based on the currently accessible data.

Chemical Structure and Identification

Gadosircoclamide is a complex molecule containing a gadolinium ion, characteristic of its function as a contrast agent.^[1] The fundamental chemical properties derived from its structure are summarized below.

Property	Value	Source
Chemical Formula	C23H38GdN5O7	MedKoo Biosciences[1]
Molecular Weight	653.84 g/mol	MedKoo Biosciences[1]
Exact Mass	654.2012	MedKoo Biosciences[1]
CAS Number	1801159-68-1	MedKoo Biosciences[1]
SMILES Code	<chem>O=C(CN1CCN(CC(O2)=O)CCN(C3)CCN(CC(NCCC4CCCCC4)=O)CC1)O[Gd]2OC3=O</chem>	MedKoo Biosciences[1]
InChI Code	InChI=1S/C23H41N5O7.Gd/c2-9-20(24-14-19-4-2-1-3-5-19)15-25-6-8-26(16-21(30)31)10-12-28(18-23(34)35)13-11-27(9-7-25)17-22(32)33;/h19H,1-18H2,(H,24,29)(H,30,31)(H,32,33)(H,34,35);/q;+3/p-3	MedKoo Biosciences[1]
Elemental Analysis	C, 42.25; H, 5.86; Gd, 24.05; N, 10.71; O, 17.13	MedKoo Biosciences[1]

Physicochemical and Pharmacological Data

A comprehensive search for quantitative physicochemical and pharmacological data for **Gadosircoclamide** did not yield any specific experimental results. Information regarding properties such as solubility, partition coefficient, pKa, and detailed pharmacokinetic or pharmacodynamic profiles is not publicly available.

Experimental Protocols

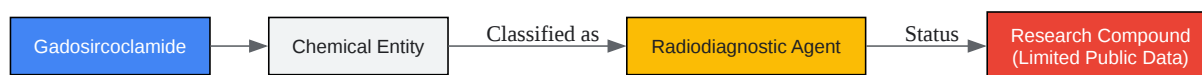
Detailed experimental protocols for the synthesis, purification, or application of **Gadosircoclamide** are not described in the available literature. Commercial sources indicate that the compound may be available via custom synthesis.[1]

Biological Pathways and Mechanism of Action

There is no available information on the specific biological signaling pathways modulated by or interacting with **Gadosircoclamide**. As a radiodiagnostic agent, its mechanism of action is presumed to be centered around the paramagnetic properties of the gadolinium ion, which enhances relaxation rates of water protons in its vicinity, thereby increasing the signal intensity in magnetic resonance imaging (MRI). However, specific details of its distribution, targeting, and elimination pathways have not been publicly documented.

Logical Relationship Diagram

Due to the absence of information on signaling pathways or experimental workflows, the following diagram illustrates the logical classification of **Gadosircoclamide** based on the available information.



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Gadosircoclamide Classification

Conclusion

Gadosircoclamide is a gadolinium-containing compound identified as a radiodiagnostic agent. While its fundamental chemical structure is known, there is a significant lack of publicly available in-depth technical data, including physicochemical properties, experimental protocols, and biological activity. This suggests that **Gadosircoclamide** is a compound primarily used in a research or developmental setting, with proprietary or unpublished data. The information provided herein serves as a baseline for researchers and professionals interested in this molecule, highlighting the need for further investigation to fully characterize its properties and potential applications.

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References

- [1. medscape.com \[medscape.com\]](#)
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